

Application Notes and Protocols for IRAK1 In Vitro Kinase Assay

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Compound of Interest

Compound Name: *IRAK inhibitor 1*

Cat. No.: *B1192852*

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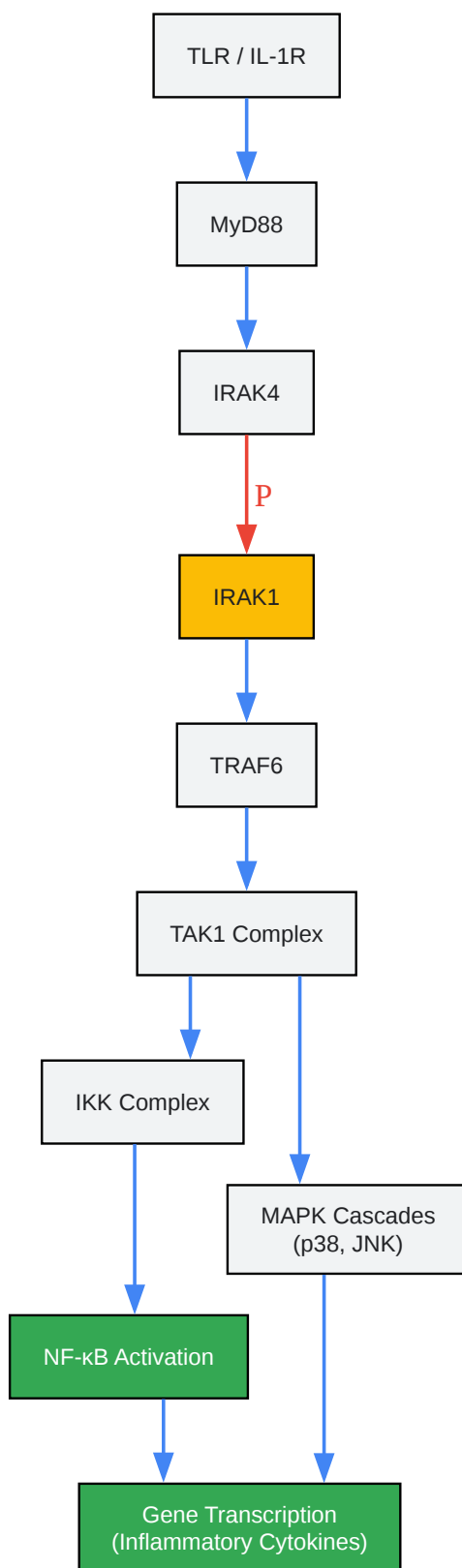
Introduction

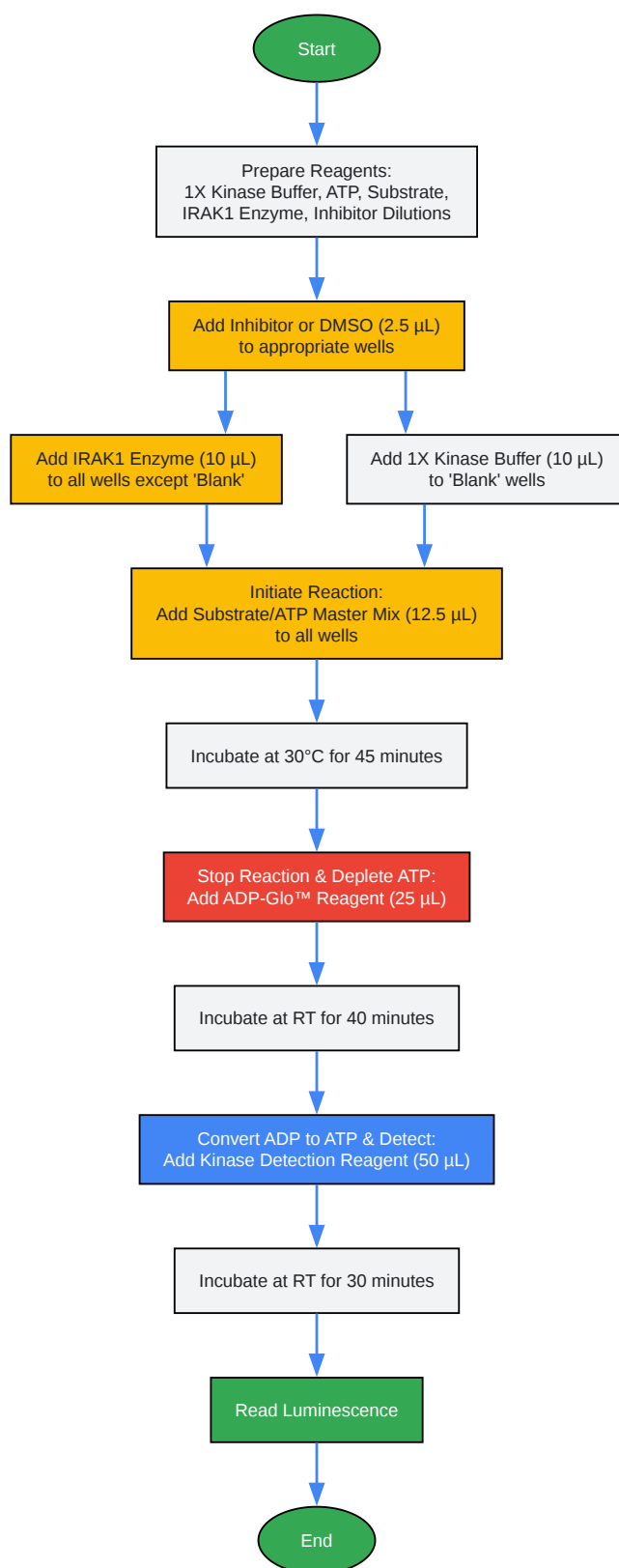
Interleukin-1 receptor-associated kinase 1 (IRAK1) is a critical serine/threonine kinase that plays a pivotal role in the innate immune signaling pathways. As a key mediator downstream of Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs), IRAK1 is integral to the activation of transcription factors such as NF- κ B and AP-1, leading to the production of pro-inflammatory cytokines.[1] Dysregulation of IRAK1 activity has been implicated in a variety of inflammatory diseases and cancers, making it a compelling therapeutic target.

These application notes provide a detailed protocol for conducting an in vitro kinase assay to measure the enzymatic activity of IRAK1 and to evaluate the potency of inhibitory compounds. The protocol is based on a luminescence-based ADP detection method, which offers high sensitivity and a streamlined workflow suitable for high-throughput screening.[2][3][4]

IRAK1 Signaling Pathway

Upon ligand binding to TLRs or IL-1Rs, the adaptor protein MyD88 is recruited, which in turn recruits IRAK4. IRAK4 then phosphorylates and activates IRAK1.[5][6] Activated IRAK1 subsequently interacts with TNF receptor-associated factor 6 (TRAF6), leading to the activation of downstream signaling cascades that culminate in the activation of NF- κ B and MAP kinases. [2][5]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TRAF6 distinctively mediates MyD88- and IRAK-1-induced activation of NF-kappaB - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Inhibition of interleukin-1 receptor-associated kinase 1 (IRAK1) as a therapeutic strategy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. IRAK (inhibitors, antagonists, agonists)-ProbeChem.com [probechem.com]
- 5. Recent Advances in IRAK1: Pharmacological and Therapeutic Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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